

Technical Deep Dive: 2-Fluoro-1-methyl-1H-indole

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Compound of Interest

Compound Name: 2-Fluoro-1-methyl-1H-indole

CAS No.: 144951-50-8

Cat. No.: B115603

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Executive Summary: The Stability Paradox

2-Fluoro-1-methyl-1H-indole represents a unique challenge in heterocyclic chemistry. While the indole scaffold is ubiquitous in drug discovery (found in >30% of top-grossing drugs), the introduction of a fluorine atom at the C2 position creates a specific electronic tension. Unlike its C3-fluoro counterparts, which are relatively stable, C2-fluoroindoles are electronically predisposed to hydrolysis, rapidly converting to the thermodynamically favored 1-methyloxindole.

For researchers, this compound is not just a target but a transient intermediate that requires precise handling. This guide outlines the chemical behavior, synthesis, and strict handling protocols required to utilize this moiety effectively.

Chemical Profile & Electronic Structure

The reactivity of 2-fluoro-1-methylindole is defined by the interplay between the nitrogen lone pair and the highly electronegative fluorine at C2.

Property	Description	Mechanistic Implication
Molecular Formula		MW: 149.17 g/mol
Electronic State	Electron-rich (Indole) + Inductive Withdrawing (F)	The C2 position becomes susceptible to nucleophilic attack (unlike typical indoles which are nucleophiles).
Stability Class	High Sensitivity	Prone to acid-catalyzed hydrolysis.
Key NMR Signal	: to ppm	Distinctive shift compared to C3-F isomers.
Key NMR Signal	(C3-H): ppm	Upfield shift due to F-shielding/resonance effects.

The "Push-Pull" Destabilization

The nitrogen atom donates electron density into the ring (resonance), while the fluorine atom at C2 withdraws density (induction) but also has lone pairs capable of donation. This creates a "push-pull" system where the C2-F bond is activated. In the presence of even trace moisture and acid, the C2 position acts as an electrophile, leading to the ejection of fluoride.

Synthesis Strategies

Due to the instability of the C2-F bond, direct fluorination of 1-methylindole often fails, yielding complex mixtures or rearrangement products. Two robust "bottom-up" strategies are recommended.

Method A: gem-Difluorostyrene Cyclization (Recommended)

This method builds the indole ring with the fluorine already in place, avoiding harsh fluorinating agents that might degrade the product.

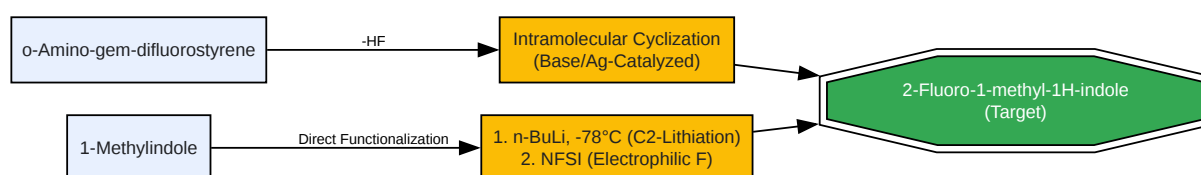
- Precursor: o-Amino-gem-difluorostyrene derivatives.
- Reagent: Base (e.g., NaH or KOtBu) or Transition Metal Catalyst (Cu or Ag).
- Mechanism: Intramolecular nucleophilic attack of the amine on the gem-difluoroalkene followed by elimination of HF.

Method B: Lithiation-Fluorination (Low Temperature)

This method requires strict anhydrous conditions and cryogenic temperatures (-78°C).

- Lithiation: 1-Methylindole is treated with n-BuLi. (Note: Lithiation naturally occurs at C2 due to the directing effect of the N-Me group).
- Fluorination: The C2-lithio species is trapped with an electrophilic fluorine source like NFSI (N-Fluorobenzenesulfonimide).
- Quench: Must be careful to avoid protonation/hydrolysis during workup.

Workflow Visualization: Synthesis Pathways



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Caption: Comparison of the cyclization strategy (Method A) vs. direct functionalization (Method B).

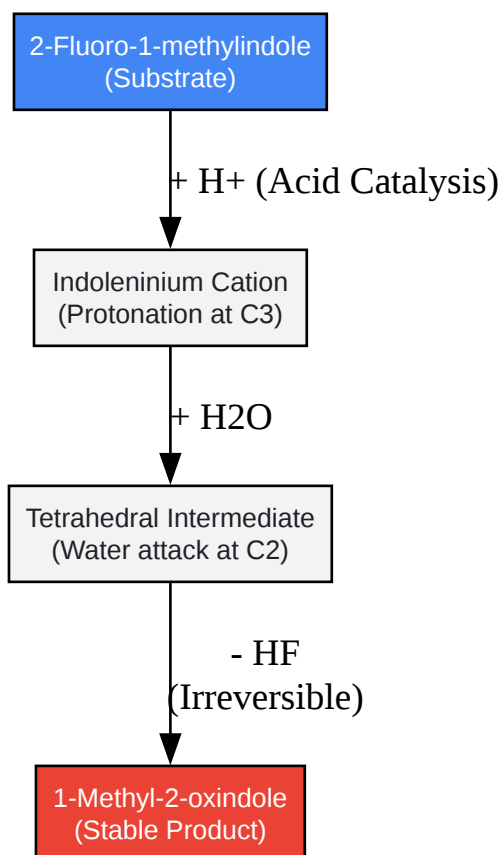
Reactivity & Degradation: The Hydrolysis Trap

The most critical property for a researcher to understand is the hydrolysis pathway. Unlike standard alkyl halides, the C2-F bond in indole is part of a hemi-aminal-like system.

The Mechanism[1][2][3]

- Protonation: The electron-rich C3 position is protonated (standard indole reactivity), forming an indoleninium cation.
- Nucleophilic Attack: Water attacks the electrophilic C2 position.
- Elimination: Fluoride is a good leaving group in this tetrahedral intermediate, driven by the reformation of the carbonyl-like system (amide resonance).
- Result: Irreversible formation of 1-methyl-2-oxindole.

Pathway Visualization: Hydrolysis Mechanism



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Caption: The acid-catalyzed degradation pathway converting the 2-fluoroindole to the thermodynamically stable oxindole.

Experimental Handling Protocol

To successfully use 2-fluoro-1-methylindole in research, follow this Self-Validating Protocol:

A. Storage & Preparation

- State: Likely an oil or low-melting solid.
- Conditions: Store at -20°C under Argon/Nitrogen atmosphere.
- Solvents: Use strictly anhydrous solvents (THF, DCM, MeCN). Avoid protic solvents (MeOH, EtOH) unless the reaction is extremely fast and basic.

B. QC Check (Self-Validation)

Before using the reagent in a critical step, run a quick

NMR in

.

- Pass: Single peak at
ppm.
- Fail: Disappearance of signal or appearance of fluoride ion peak (approx -120 ppm broad) or absence of F signal (indicating full hydrolysis to oxindole).

C. Reaction Conditions[1][2][3][4][5][6][7][8]

- pH Control: Maintain neutral or slightly basic conditions. Avoid acidic workups.
- Quenching: If used as an intermediate, quench reactions with basic buffers (NaHCO₃) rather than strong acids.

Applications in Drug Discovery[5][9]

Despite its instability, the 2-fluoroindole motif is valuable as a Bioisostere:

- **Metabolic Blocking:** Fluorine at C2 blocks metabolic oxidation at this position (a common metabolic soft spot in indoles).
- **Electronic Modulation:** It lowers the HOMO energy of the indole ring, making it less susceptible to oxidative degradation compared to the parent indole.
- **Oxindole Precursor:** It can serve as a latent form of oxindole, revealed only upon specific enzymatic hydrolysis in vivo.

References

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